

Zoxamide: A Technical Guide to its Initial Studies for Oomycete Pathogen Control

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Compound of Interest

Compound Name: Zoxamide

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This technical guide provides an in-depth overview of the initial studies on **Zoxamide**, a benzamide fungicide, for the control of oomycete pathogens. It consolidates key data on its efficacy, details the experimental protocols used in its evaluation, and visualizes its mechanism of action and associated experimental workflows.

Executive Summary

Zoxamide is a fungicide specifically targeting oomycetes, a group of destructive plant pathogens.^[1] Developed by Rohm and Haas Company and commercialized in the early 2000s, it has shown significant activity against economically important pathogens such as *Phytophthora infestans* (late blight of potato), *Plasmopara viticola* (downy mildew of grapevine), and various *Phytophthora* and *Pythium* species.^{[1][2]} Its primary mode of action is the disruption of microtubule dynamics by binding to β -tubulin, which leads to an arrest of mitosis and subsequent inhibition of pathogen growth.^{[1][3]} This guide summarizes the foundational research that established **Zoxamide**'s efficacy and mechanism of action.

Quantitative Efficacy Data

The following tables summarize the in vitro efficacy of **Zoxamide** against various oomycete pathogens as reported in initial studies. The values, primarily EC₅₀ (Effective Concentration to inhibit 50% of growth), demonstrate its potent activity.

Table 1: In Vitro Efficacy of **Zoxamide** against Phytophthora species

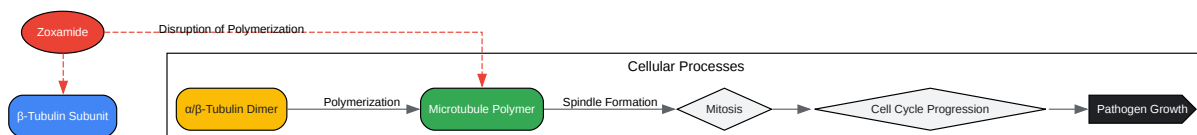
Pathogen Species	Efficacy Metric	Mean Value (µg/mL)	Range of Values (µg/mL)	Reference(s)
Phytophthora infestans	EC ₅₀	<0.1	0.002 - 0.08	[4]
Phytophthora capsici	Resistance Factor	≤2.2	Not Applicable	[5]
Phytophthora sojae	EC ₅₀	0.048	Not specified	[3]

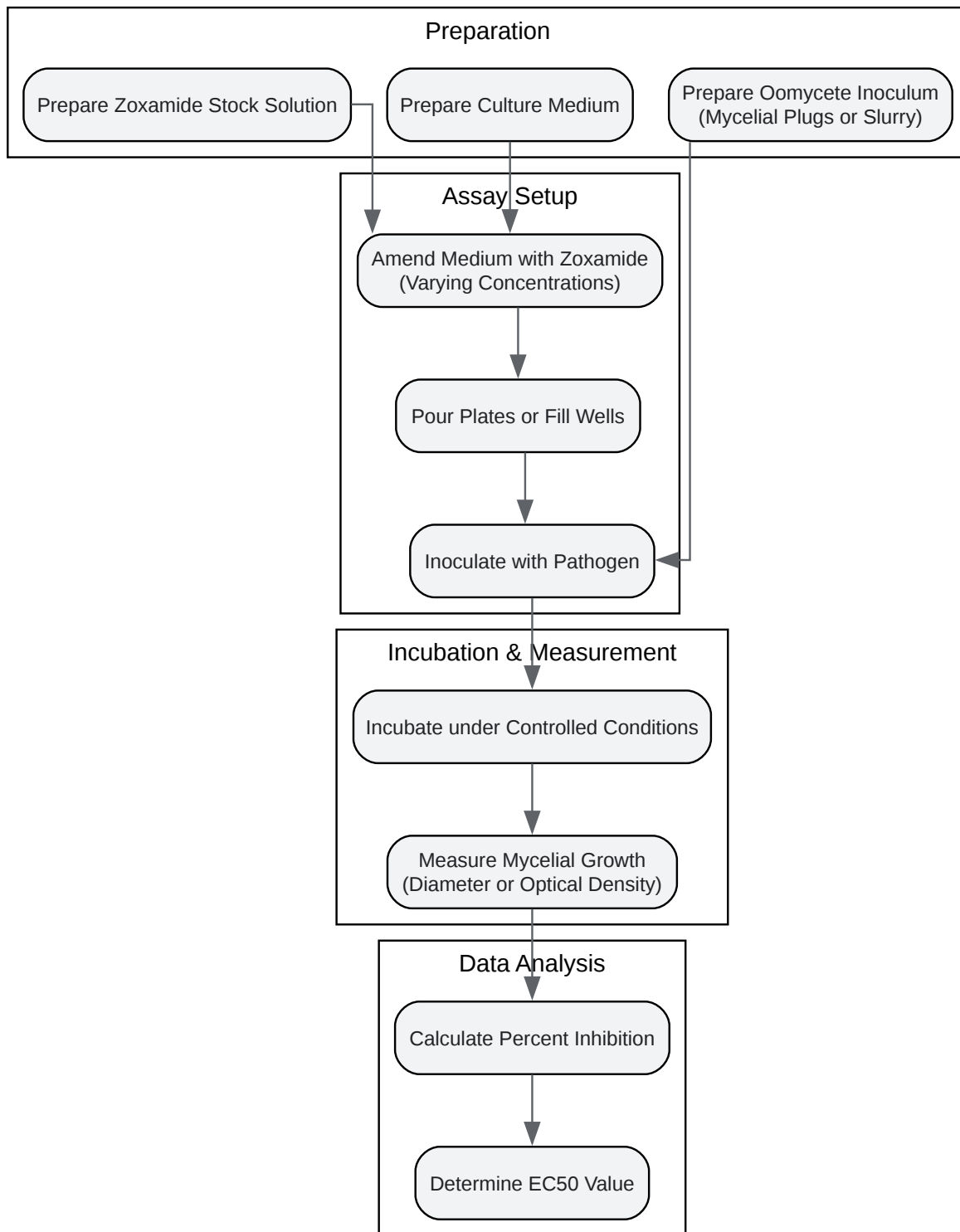
Table 2: In Vitro Efficacy of **Zoxamide** against Plasmopara viticola

Efficacy Metric	Value (mg/L)	Condition	Reference(s)
EC ₅₀	< 0.2	Sensitive Populations	[6][7]
EC ₉₅	< 10	Sensitive Populations	[6][7]
MIC	< 10	Sensitive Populations	[6][7]
EC ₅₀	> 25	Resistant Phenotypes	[8]
MIC	> 100	Resistant Phenotypes	[8]

Mechanism of Action: Inhibition of Microtubule Assembly

Zoxamide's fungicidal activity stems from its specific interaction with the microtubule cytoskeleton of oomycetes. It covalently binds to the β-tubulin subunit, a key component of microtubules.[3] This binding event disrupts the normal process of tubulin polymerization, which is essential for the formation and function of microtubules. The consequence is a failure in nuclear division (mitosis), leading to the arrest of the pathogen's cell cycle and ultimately, cell death.[1]





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